

In-Depth Technical Guide: 1-Hydroxymethyl-3-cyclopentene (CAS 25125-21-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hydroxymethyl-3-cyclopentene

Cat. No.: B1301006

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and safety data for **1-Hydroxymethyl-3-cyclopentene**, a versatile building block in organic synthesis. The information is presented to support research and development activities, with a focus on clarity and practical application.

Chemical Identity and Properties

1-Hydroxymethyl-3-cyclopentene, also known as 3-Cyclopentene-1-methanol, is a cyclic alcohol containing a cyclopentene ring. Its unique structure makes it a valuable intermediate in the synthesis of a variety of more complex molecules.

Table 1: Physical and Chemical Properties of **1-Hydroxymethyl-3-cyclopentene**

Property	Value	Source(s)
CAS Number	25125-21-7	[1][2][3][4][5][6][7][8][9][10]
Molecular Formula	C ₆ H ₁₀ O	[1][4][6]
Molecular Weight	98.14 g/mol	[1][4][6]
Appearance	Colorless to pale-yellow to yellow-brown liquid	[3]
Boiling Point	105-108 °C	
Density	0.975±0.06 g/cm ³ (Predicted)	[2]
Storage Temperature	2-8°C, Sealed in dry conditions	[2][6]
Purity	Typically ≥97%	[3][6]
SMILES	OCC1CC=CC1	[1][3]
InChI Key	ADLKZHGHNJBOOC-UHFFFAOYSA-N	[11][8]

Safety Data

Understanding the safety profile of a chemical is paramount in a laboratory setting. Below is a summary of the key safety information for **1-Hydroxymethyl-3-cyclopentene**.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard Statements	H302	Harmful if swallowed.	
H412		Harmful to aquatic life with long lasting effects.	
Precautionary Statements	P264	Wash skin thoroughly after handling.	
P270		Do not eat, drink or smoke when using this product.	
P273		Avoid release to the environment.	
P301 + P312		IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P330		Rinse mouth.	
P501		Dispose of contents/container in accordance with local regulations.	

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Protocols

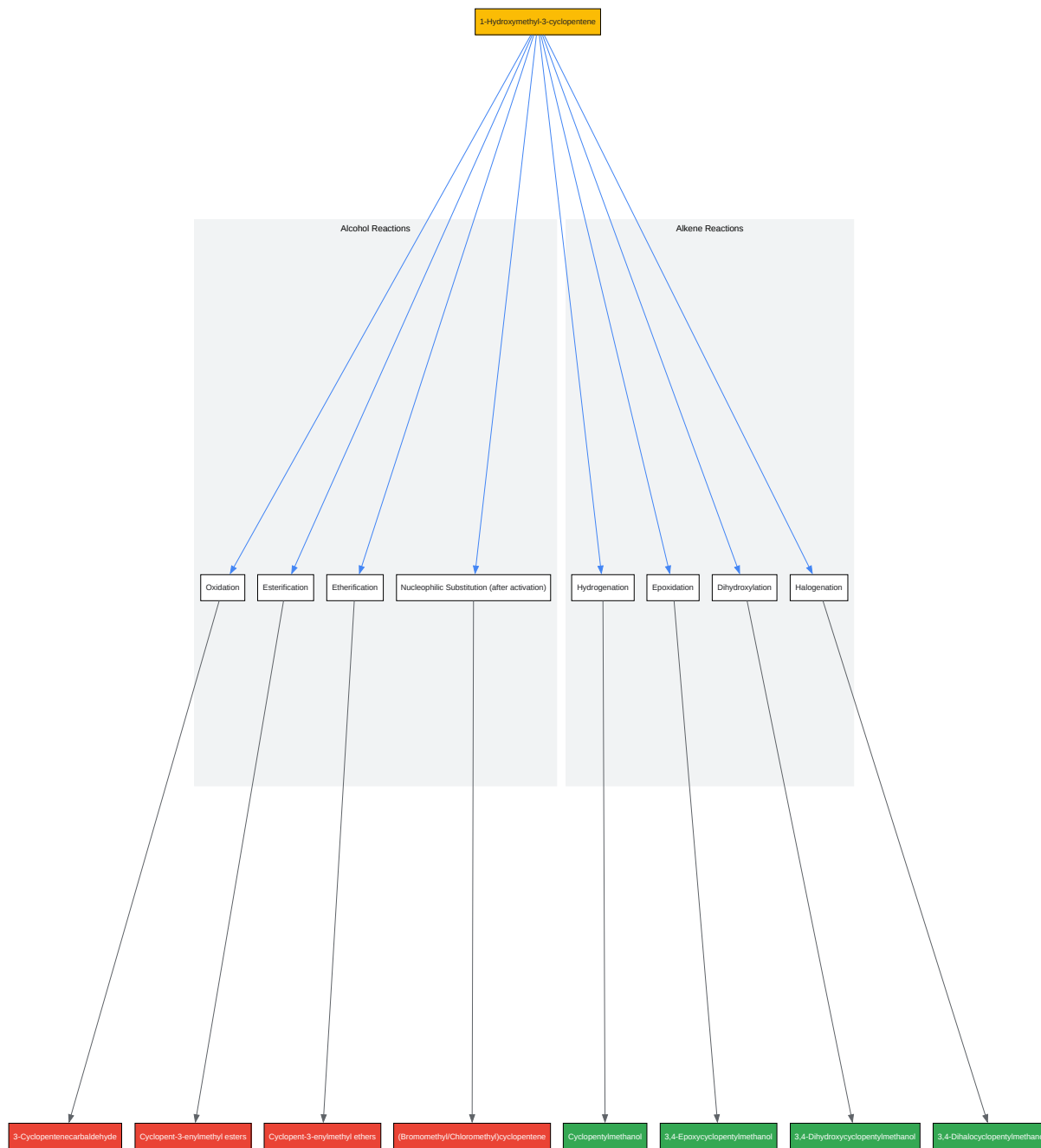
Detailed experimental protocols for reactions involving **1-Hydroxymethyl-3-cyclopentene** are often specific to the desired synthetic outcome. However, a general experimental workflow for a reaction utilizing this compound can be illustrated.

Diagram 1: General Experimental Workflow

General Experimental Workflow for Reactions with 1-Hydroxymethyl-3-cyclopentene



Key Synthetic Transformations of 1-Hydroxymethyl-3-cyclopentene




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References

- 1. chemscene.com [chemscene.com]
- 2. 1-HYDROXYMETHYL-3-CYCLOPENTENE | 25125-21-7 [chemicalbook.com]
- 3. 3-Cyclopentene-1-methanol 97% | CAS: 25125-21-7 | AChemBlock [achemblock.com]
- 4. manchesterorganics.com [manchesterorganics.com]
- 5. 25125-21-7|1-Hydroxymethyl-3-cyclopentene|BLD Pharm [bldpharm.com]
- 6. 1-Hydroxymethyl-3-cyclopentene - Lead Sciences [lead-sciences.com]
- 7. echemi.com [echemi.com]
- 8. (cyclopent-3-en-1-yl)methanol | 25125-21-7 [sigmaaldrich.com]
- 9. Hexagon Labs - chemical supplier  more information [chemblink.com]
- 10. cybex.in [cybex.in]
- 11. Cyclopent-3-en-1-ylmethanol | C₆H₁₀O | CID 1514122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 1-Hydroxymethyl-3-cyclopentene (CAS 25125-21-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301006#cas-number-25125-21-7-properties-and-safety-data]

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